

# Safety, handling, and hazard information for 2-Cyano-6-methoxynaphthalene

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## Compound of Interest

Compound Name: 6-Methoxy-2-naphthonitrile

Cat. No.: B181084

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## A Technical Guide to the Safe Handling of 2-Cyano-6-methoxynaphthalene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and hazard information for 2-Cyano-6-methoxynaphthalene. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes information from closely related naphthalene derivatives, general knowledge of aromatic nitriles, and available experimental protocols. This guide is intended to equip laboratory personnel with the necessary knowledge to mitigate risks and implement safe handling practices.

## Chemical and Physical Properties

2-Cyano-6-methoxynaphthalene is a substituted naphthalene compound. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	67886-70-8	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> NO	[1]
Molecular Weight	183.21 g/mol	
Melting Point	106-107 °C	
Boiling Point	205-208 °C at 14 mm Hg	[1]
Appearance	Likely a solid at room temperature	Inferred

## Hazard Identification and Toxicity Profile

A specific toxicity profile for 2-Cyano-6-methoxynaphthalene is not readily available. However, based on its chemical structure—an aromatic nitrile—and data from related compounds, a qualitative hazard assessment can be made.

### General Hazards of Aromatic Nitriles:

- Organic nitriles can be toxic and may release cyanide in the body. The toxicity of nitriles can vary significantly based on their chemical structure.[3][4][5][6]
- Exposure routes include inhalation, ingestion, and skin absorption.[5]
- Symptoms of nitrile poisoning can be similar to cyanide poisoning and may include neurological, hepatic, cardiovascular, and gastrointestinal disorders.[4]

### Inferred Hazards based on Related Naphthalene Derivatives:

- 2-Methoxynaphthalene, a related compound, is considered a hazardous substance.[7] It can be harmful if ingested and is very toxic to aquatic life.[7]
- 2-Acetyl-6-methoxynaphthalene may cause eye, skin, and respiratory tract irritation.[8]

Based on this information, 2-Cyano-6-methoxynaphthalene should be handled as a hazardous substance with potential for irritation and toxicity.

## Handling and Storage

Prudent laboratory practices should be employed when handling 2-Cyano-6-methoxynaphthalene.

Aspect	Recommendation
Ventilation	Use in a well-ventilated area, preferably in a chemical fume hood.[7][8]
Personal Protective Equipment (PPE)	- Safety glasses or goggles.- Chemical-resistant gloves.- Laboratory coat.
Hygiene	- Avoid contact with skin, eyes, and clothing.- Wash hands thoroughly after handling.- Do not eat, drink, or smoke in the laboratory.[7]
Storage	- Store in a tightly closed container.- Keep in a cool, dry, and well-ventilated area.- Store away from incompatible materials such as strong oxidizing agents.[8]

## First Aid and Emergency Procedures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk. Seek immediate medical attention.[8]

#### Fire Fighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Hazardous Combustion Products: May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides when heated to decomposition.
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

## Experimental Protocols

The following is a reported synthesis method for 2-Cyano-6-methoxynaphthalene.

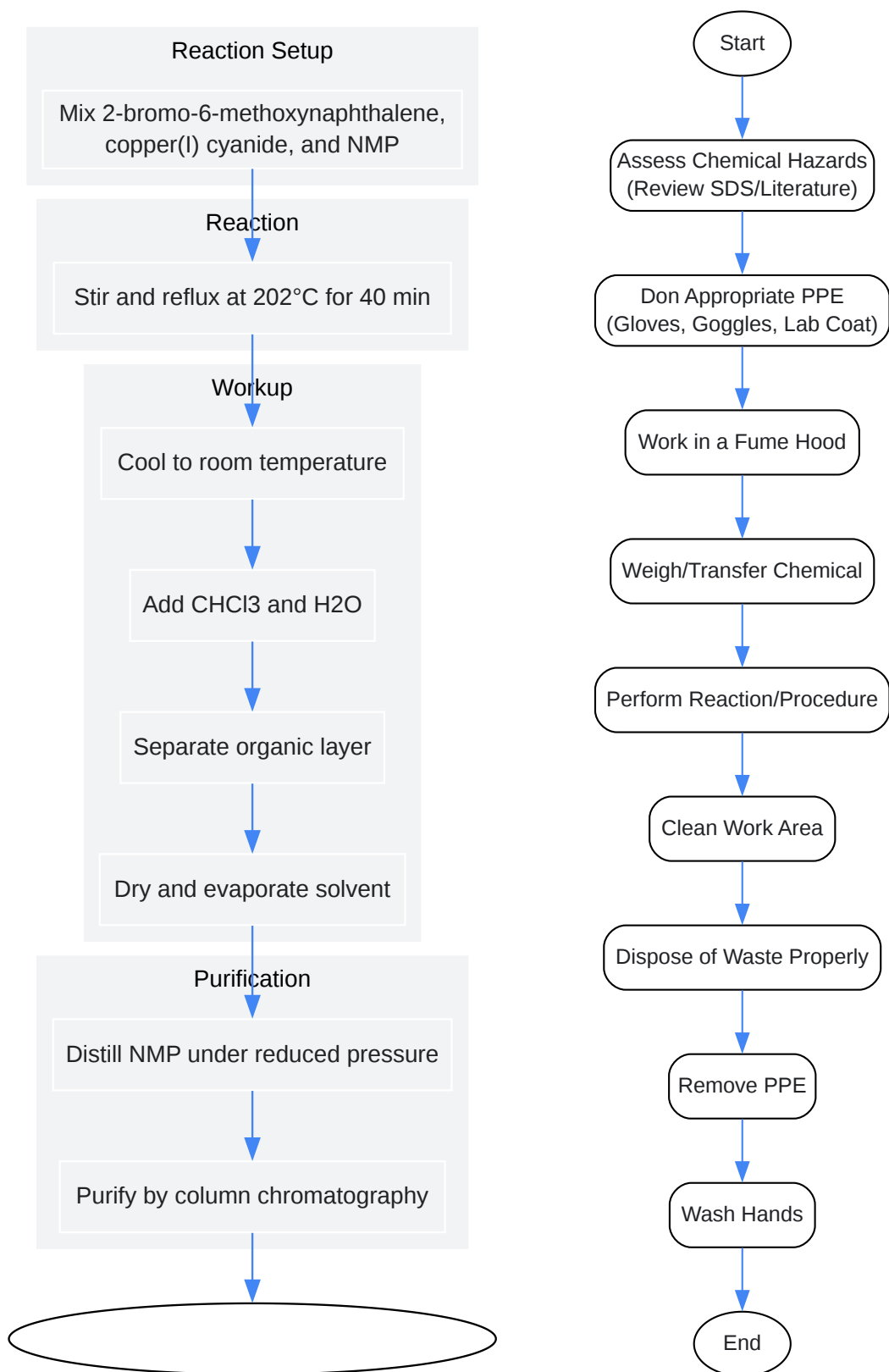
Synthesis of 2-Cyano-6-methoxynaphthalene:[10]

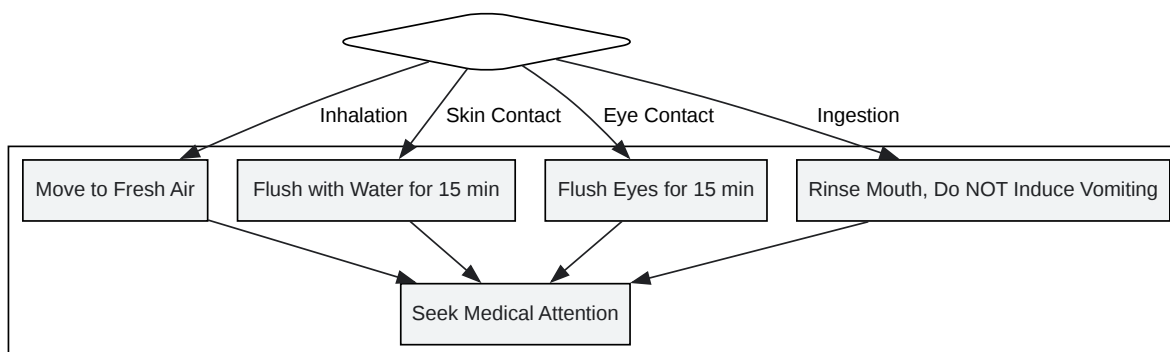
- Reactants: 2-bromo-6-methoxynaphthalene, copper(I) cyanide, and N-methyl-2-pyrrolidone.

- Procedure:
  - A mixture of 2-bromo-6-methoxynaphthalene (2.00 g), copper(I) cyanide (1.80 g), and N-methyl-2-pyrrolidone (35 mL) is stirred and refluxed at 202 °C for 40 minutes.[\[10\]](#)
  - After cooling to room temperature, CHCl<sub>3</sub> (100 mL) and H<sub>2</sub>O (100 mL) are added.[\[10\]](#)
  - The organic layer is separated, dried, and the solvent is evaporated.[\[10\]](#)
  - N-methyl-2-pyrrolidone is removed by distillation under reduced pressure.[\[10\]](#)
  - The residue is purified by column chromatography on silica gel (eluent: hexane:toluene = 1:2) to yield 2-cyano-6-methoxynaphthalene.[\[10\]](#)

## Visualizations

## Experimental Workflow for Synthesis





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